

Essential Safety and Operational Guidance for Handling SIRT2-IN-9

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Compound of Interest

Compound Name: SIRT2-IN-9

Cat. No.: B10802361

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For researchers, scientists, and drug development professionals working with **SIRT2-IN-9**, a selective SIRT2 inhibitor utilized in cancer research, adherence to stringent safety protocols is paramount to ensure personal safety and maintain experimental integrity.^{[1][2][3]} This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive assessment of potential hazards is necessary to select the appropriate PPE for handling **SIRT2-IN-9**.^{[4][5]} The minimum required PPE includes:

- **Body Protection:** A flame-resistant lab coat is required at all times in the laboratory.^[6] For tasks with a high risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- **Eye and Face Protection:** Safety glasses meeting ANSI Z87.1 standards are the minimum requirement.^[6] However, when handling solutions of **SIRT2-IN-9** or performing operations that could result in splashes, chemical splash goggles are highly recommended.^[6] A face shield must be worn in addition to safety glasses or goggles when there is a significant splash hazard.^[6]

- **Hand Protection:** Due to the potential for skin absorption of chemicals of unknown toxicity, it is recommended to use a flexible laminate glove (such as Silver Shield or 4H) underneath a pair of heavy-duty, chemically resistant outer gloves.[6] Nitrile gloves are a common choice for general laboratory use, but glove compatibility should always be verified with the manufacturer's information for the specific solvents being used.[7][8]
- **Foot Protection:** Closed-toe shoes are mandatory in all laboratory settings to protect against spills and falling objects.[7]

Operational Plan and Handling

Receiving and Storage: Upon receipt, visually inspect the container for any damage or leaks.

SIRT2-IN-9 should be stored at -20°C in a tightly sealed container, protected from light.[1][2]

Preparation of Solutions: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.

- **Weighing:** Use an analytical balance within the fume hood. Handle the powder carefully to avoid generating dust.
- **Dissolving:** **SIRT2-IN-9** is soluble in DMSO.[3] When preparing stock solutions, add the solvent slowly to the powdered compound. If ultrasonic agitation is required, ensure the container is securely capped.

Experimental Use: When using **SIRT2-IN-9** in experiments, always wear the prescribed PPE. Work in a well-ventilated area, preferably a fume hood, especially when working with volatile solvents.

Disposal Plan

All waste materials contaminated with **SIRT2-IN-9** must be treated as hazardous chemical waste.

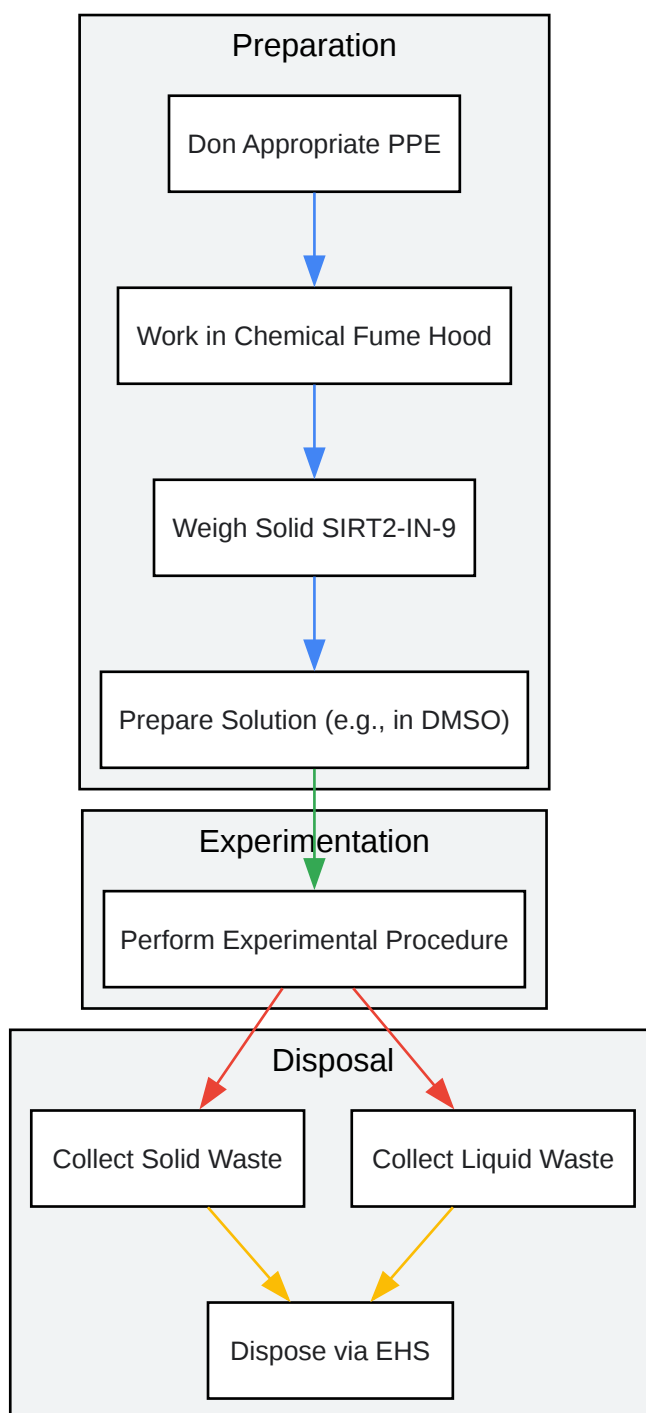
- **Solid Waste:** Contaminated items such as pipette tips, gloves, and weighing paper should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- **Liquid Waste:** Unused solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.
- **Disposal:** All hazardous waste must be disposed of through the institution's environmental health and safety office, following all local, state, and federal regulations.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C21H22N6OS2	[1]
CAS Number	522650-91-5	[1]
IC50 (SIRT2)	1.3 μ M	[2][3]
Storage Temperature	-20°C	[1][2]
Solubility	Soluble in DMSO	[3]

Below is a workflow diagram illustrating the safe handling procedures for **SIRT2-IN-9**.



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Caption: Workflow for Safe Handling of **SIRT2-IN-9**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling SIRT2-IN-9]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10802361/docs#essential-safety-and-operational-guidance-for-handling-sirt2-in-9>]

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